

# Zelavespib clinical trials cancer neurodegenerative diseases

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Zelavespib

CAS No.: 873436-91-0

Cat. No.: S522774

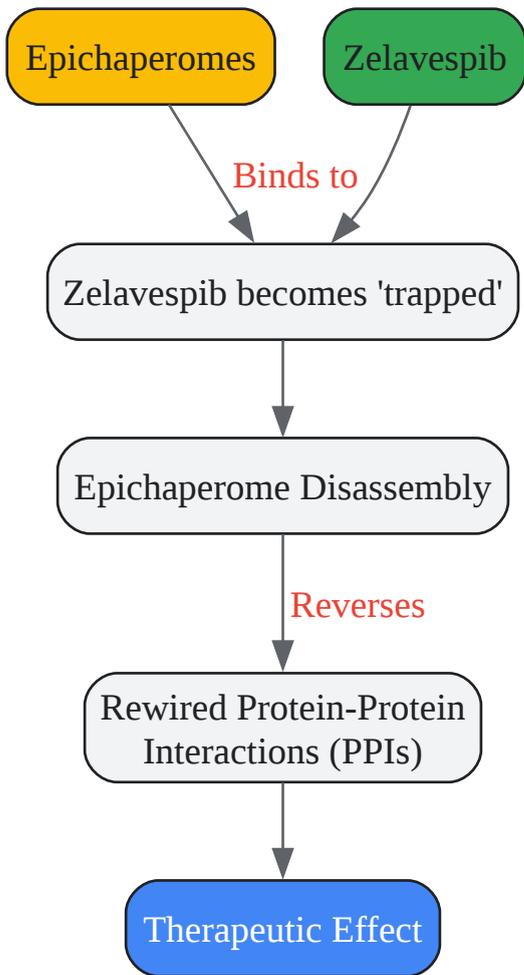
[Get Quote](#)

## Mechanism of Action and Experimental Insights

**Zelavespib**'s mechanism is more nuanced than traditional HSP90 inhibitors, as it specifically targets HSP90 within pathologic **epichaperomes** [1].

## Key Mechanistic Steps

The following diagram outlines the proposed mechanism of **Zelavespib** action based on in vivo studies:



[Click to download full resolution via product page](#)

## Interpretation of Findings

Research indicates that **Zelavespib**'s prolonged presence in tumors is linked to **target disassembly kinetics** rather than simple drug-target unbinding. The drug's off-rate from the epichaperome is much slower than predicted from tumor pharmacokinetics or in vitro assays, explaining its sustained pharmacodynamic effects despite low systemic drug concentrations [1].

## Clinical Trial Overview

**Zelavespib** has been investigated in multiple clinical trials, primarily in oncology. The table below summarizes its clinical trial status based on available data.

Condition	Phase	Status	Notes
Lymphoma / Metastatic Solid Tumor / Myeloproliferative Neoplasms (MPNs) [2]	1	Completed	-
Metastatic Breast Cancer [2]	1	Completed	-
Accelerated Phase MPN / Blast Phase MPN [2]	2	Withdrawn	-
Essential Thrombocythemia (ET) / Polycythemia Vera (PV) / Primary Myelofibrosis (PMF) [2]	2	Terminated	-
Active Solid Malignancy / Cancer / Multiple Myeloma / Non-Hodgkin's Lymphoma [2]	1	Active, Not Recruiting	Diagnostic study
<b>Neurodegenerative Diseases</b> [1]	Preclinical	Investigational	Promising therapeutic efficacy in disease models; epichaperomes identified in Alzheimer's and Parkinson's disease [1]

## Guidance for Further Information

- **For Detailed Experimental Protocols:** The published primary research article from [1] is the best source for specific methodologies. You can look up the full text using the provided DOI (10.3390/biomedicines11102599).
- **For Latest Clinical Trial Status:** ClinicalTrials.gov is the most authoritative and up-to-date source for patient recruitment status and detailed trial design beyond the high-level summary provided here.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Unraveling the Mechanism of Epichaperome Modulation by ... [pmc.ncbi.nlm.nih.gov]
2. Zelavespib: Uses, Interactions, Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [Zelavespib clinical trials cancer neurodegenerative diseases].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522774#zelavespib-clinical-trials-cancer-neurodegenerative-diseases>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)